

An In-depth Technical Guide to 1H-Indole, 3-(2-imidazolin-2-ylmethyl)-

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Compound of Interest

Compound Name: 1H-Indole, 3-(2-imidazolin-2-ylmethyl)-

CAS No.: 19853-01-1

Cat. No.: B15070009

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**, a heterocyclic compound of interest in medicinal chemistry. As a Senior Application Scientist, the following sections synthesize available technical data with field-proven insights, focusing on the core chemical identity, potential synthetic routes, and predicted biological significance based on related structural analogs. It is important to note that while extensive research exists for the broader class of indole and imidazole-containing molecules, specific experimental data for this particular derivative is limited in publicly accessible databases. This guide, therefore, leverages information from closely related compounds to provide a robust and scientifically grounded resource.

Section 1: Core Compound Identity and Physicochemical Properties

1H-Indole, 3-(2-imidazolin-2-ylmethyl)- is a molecule featuring a bicyclic indole nucleus connected at the 3-position to a 2-imidazoline ring via a methylene bridge. The indole scaffold is a privileged structure in drug discovery, known for its ability to mimic peptide structures and interact with a wide array of biological targets.^{[1][2]} The imidazole moiety, another critical heterocyclic ring, is also a common feature in many pharmaceuticals. The combination of these two pharmacophores suggests a high potential for diverse biological activity.

Chemical Identification:

While a specific CAS (Chemical Abstracts Service) number for **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-** is not readily available in major chemical databases under its systematic name or common identifiers, it is registered in the PubChem database with the following identifier:

Identifier	Value
PubChem CID	29835
IUPAC Name	3-(4,5-dihydro-1H-imidazol-2-ylmethyl)-1H-indole

Physicochemical Properties:

The following table summarizes the key computed and experimental physicochemical properties for **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-**. It is important to note that some of these values are predicted based on its structure.

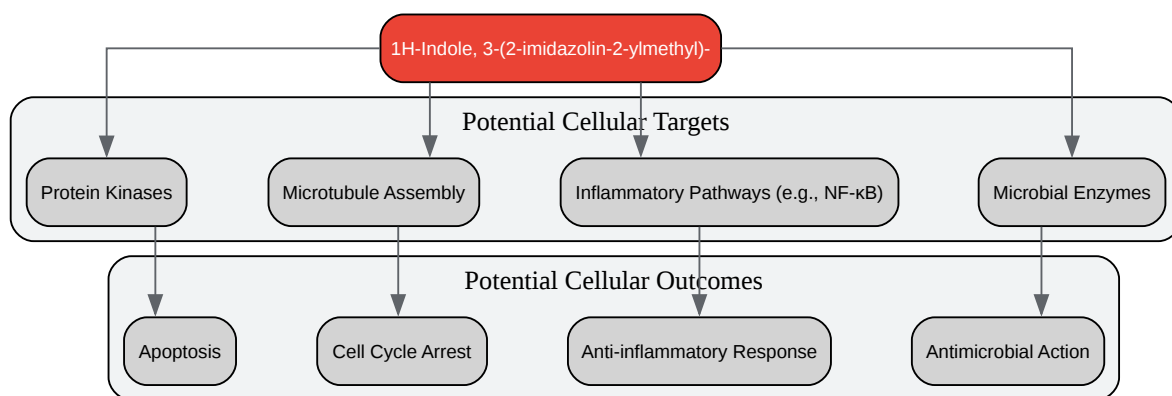
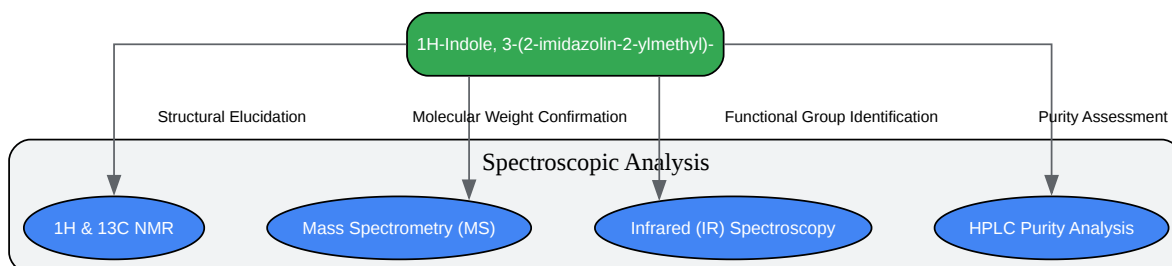
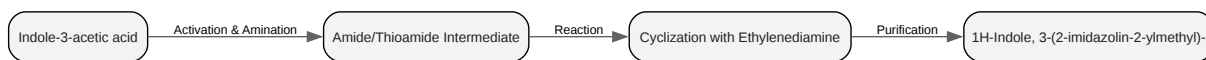
Property	Value	Source
Molecular Formula	C12H13N3	MolForge[3]
Molecular Weight	199.25 g/mol	MolForge[3]
LogP (Octanol/Water Partition Coefficient)	0.80	MolForge[3]
Topological Polar Surface Area (TPSA)	40.20 Å ²	MolForge[3]
Hydrogen Bond Donors	2	MolForge[3]
Hydrogen Bond Acceptors	1	MolForge[3]
Rotatable Bonds	2	MolForge[3]

Section 2: Synthesis and Characterization

The synthesis of indole derivatives is a well-established field in organic chemistry, with numerous named reactions available for the construction of the indole ring system.[4] For the synthesis of 3-substituted indoles with an imidazole or imidazoline moiety, multi-step and one-pot reactions have been reported for analogous compounds.

Conceptual Synthetic Workflow:

A plausible synthetic approach for **1H-Indole, 3-(2-imidazolin-2-ylmethyl)-** could involve a multi-step process starting from indole-3-acetic acid or a related derivative. The workflow would logically proceed through the formation of an intermediate that can be cyclized to form the imidazoline ring.



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Sources

- 1. digital.car.chula.ac.th [digital.car.chula.ac.th]

- [2. researchgate.net \[researchgate.net\]](#)
- [3. molforge.ai \[molforge.ai\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
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